

Application Notes and Protocols for the Quantification of 3,5-Dimethoxybenzaldehyde

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Compound of Interest

Compound Name: 3,5-Dimethoxybenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of **3,5-Dimethoxybenzaldehyde**, a versatile intermediate in the pharmaceutical and flavor industries. The following protocols for High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography (GC) with Flame Ionization Detection (FID), and UV-Visible Spectrophotometry are designed to ensure accurate and precise quantification in various sample matrices.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the quantification of **3,5-Dimethoxybenzaldehyde** in raw materials and finished products. The procedure involves a direct analysis without the need for derivatization.

Quantitative Data Summary

Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL
Accuracy (Recovery)	98 - 102%
Precision (RSD)	< 2%

Experimental Protocol

1.1. Instrumentation and Chromatographic Conditions:

- HPLC System: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of Acetonitrile and Water (60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.

1.2. Reagents and Standards:

- Acetonitrile (HPLC grade).
- Water (HPLC grade).
- **3,5-Dimethoxybenzaldehyde** reference standard (purity ≥ 98%).

1.3. Standard Solution Preparation:

- Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **3,5-Dimethoxybenzaldehyde** reference standard and dissolve it in 100 mL of the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to concentrations of 1, 5, 10, 25, 50, and 100 µg/mL.

1.4. Sample Preparation:

- Accurately weigh a quantity of the sample expected to contain approximately 10 mg of **3,5-Dimethoxybenzaldehyde**.
- Dissolve the sample in 100 mL of the mobile phase.
- Filter the solution through a 0.45 µm syringe filter before injection.

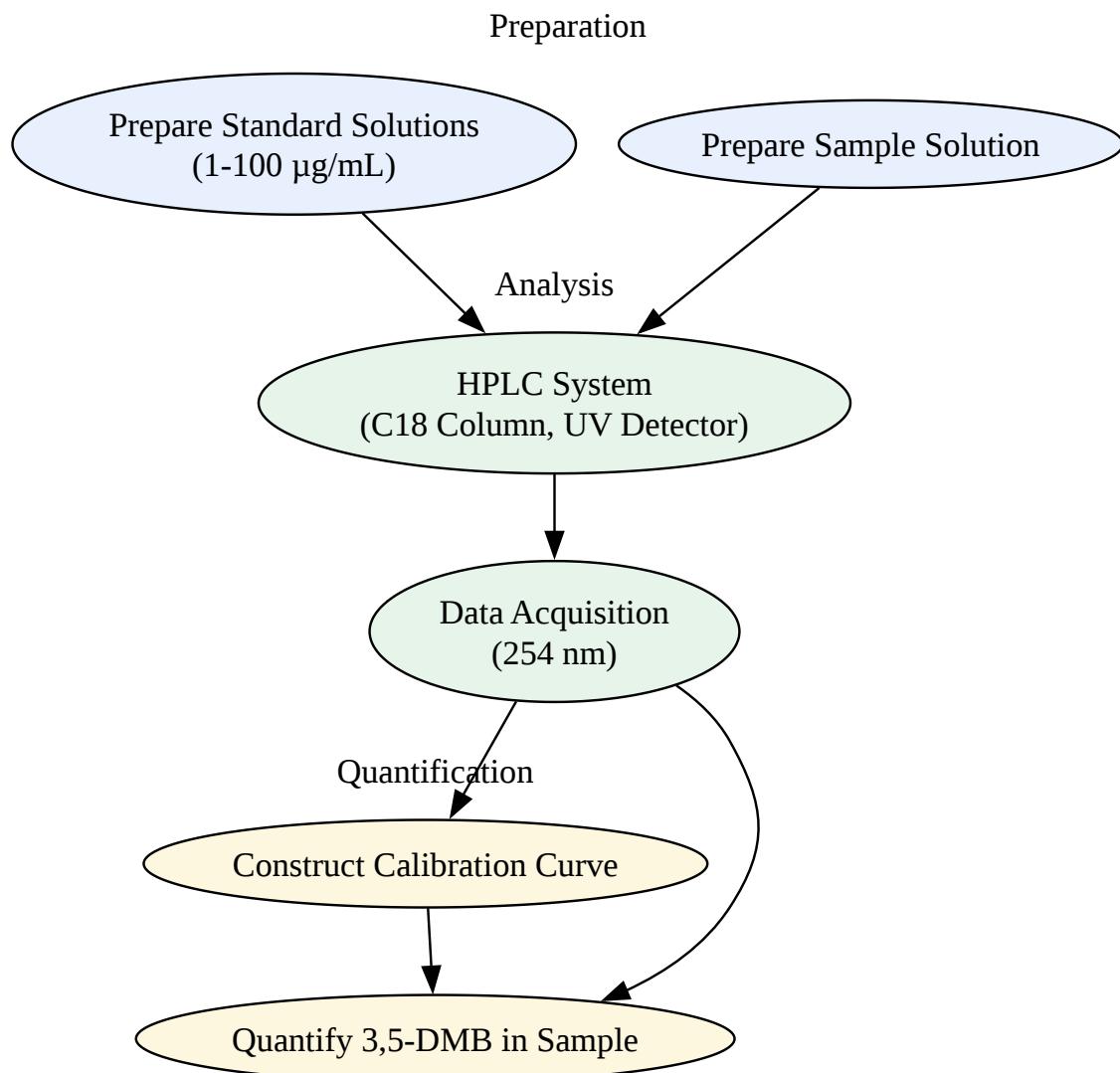
1.5. Analysis:

- Inject the standard solutions to construct a calibration curve by plotting peak area against concentration.
- Inject the sample solution and determine the concentration of **3,5-Dimethoxybenzaldehyde** from the calibration curve.

1.6. Method Validation (as per ICH Guidelines):

- Linearity: Assessed by analyzing the working standard solutions in triplicate.
- LOD and LOQ: Determined based on the standard deviation of the response and the slope of the calibration curve (LOD = $3.3 * \sigma/S$; LOQ = $10 * \sigma/S$).
- Accuracy: Performed by spiking a known amount of the standard into a placebo matrix at three different concentration levels.
- Precision: Evaluated by analyzing six replicate samples at the target concentration.

Experimental Workflow



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Caption: UV-Vis spectrophotometry workflow for 3,5-DMB.

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